

Personal protective equipment for handling 2-Benzylcyclohexanone

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Compound of Interest

Compound Name: 2-Benzylcyclohexanone

Cat. No.: B1266569

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Essential Safety and Handling Guide for 2-Benzylcyclohexanone

This guide provides critical safety and logistical information for researchers, scientists, and drug development professionals handling **2-Benzylcyclohexanone**. Adherence to these procedures is essential for ensuring personal safety and proper disposal.

Personal Protective Equipment (PPE)

When handling **2-Benzylcyclohexanone**, the following personal protective equipment is mandatory to minimize exposure and ensure safety.

PPE Category	Specification	Rationale
Eye and Face Protection	Tight-sealing safety goggles or a face shield.[1]	Protects against splashes and vapors that can cause serious eye irritation or damage.[2][3][4]
Hand Protection	Chemical-resistant gloves (e.g., nitrile).[5]	Prevents skin contact, as the substance causes skin irritation.[2][3][4] Be aware that the liquid may penetrate gloves; frequent changes are advisable.[4]
Skin and Body Protection	A standard laboratory coat or chemical-resistant clothing.[4][5]	Provides a barrier against accidental skin contact.
Respiratory Protection	Use in a well-ventilated area. If ventilation is inadequate or if aerosols are generated, a NIOSH/MSHA-approved respirator with an organic vapor cartridge is necessary.[1][4] A type ABEK (EN14387) respirator filter is also recommended.[2]	Protects against inhalation of vapors, which may cause respiratory irritation.[1][2]

Hazard Summary

2-Benzylcyclohexanone is classified with the following hazards:

- Causes skin irritation.[1][2][3][4]
- Causes serious eye irritation/damage.[2][3][4]
- May cause respiratory irritation.[1][2]
- Combustible liquid.[2]

Occupational Exposure Limits (Reference Data for Cyclohexanone)

No specific occupational exposure limits have been established for **2-Benzylcyclohexanone**. [1] The following data for the structurally related compound, cyclohexanone, is provided as a conservative reference.[5]

Organization	Exposure Limit (Time-Weighted Average)
OSHA (PEL)	50 ppm (8-hour)
NIOSH (REL)	25 ppm (10-hour)
ACGIH (TLV)	20 ppm (8-hour)

Operational Plan: Step-by-Step Handling Procedure

Proper handling of **2-Benzylcyclohexanone** is crucial to prevent exposure and accidents.

- Preparation:
 - Ensure that an eyewash station and safety shower are readily accessible and in close proximity to the workstation.[1]
 - Work in a well-ventilated area, such as a chemical fume hood.[1][4]
 - Assemble all necessary PPE as specified in the table above and ensure it is in good condition.
- Handling:
 - Ground all equipment to prevent static discharge, as the substance is a combustible liquid. [3][4][6]
 - Avoid contact with skin, eyes, and clothing.[1]
 - Do not breathe in dust, fumes, gas, mist, vapors, or spray.[1][3]

- Keep the container tightly closed when not in use.[\[1\]](#)[\[3\]](#)[\[6\]](#)
- Keep the substance away from heat, sparks, and open flames.[\[3\]](#)[\[4\]](#)[\[6\]](#)
- Cleanup:
 - Wash hands and any exposed skin thoroughly after handling.[\[1\]](#)[\[3\]](#)
 - In case of a small spill, absorb the material with an inert absorbent such as vermiculite or dry sand.[\[5\]](#) Do not use combustible materials like paper towels as the primary absorbent.[\[5\]](#)
 - Collect the absorbed material into a designated, sealed hazardous waste container.[\[1\]](#)[\[5\]](#)
 - For larger spills, evacuate the area and contact your institution's Environmental Health and Safety (EHS) department.[\[5\]](#)

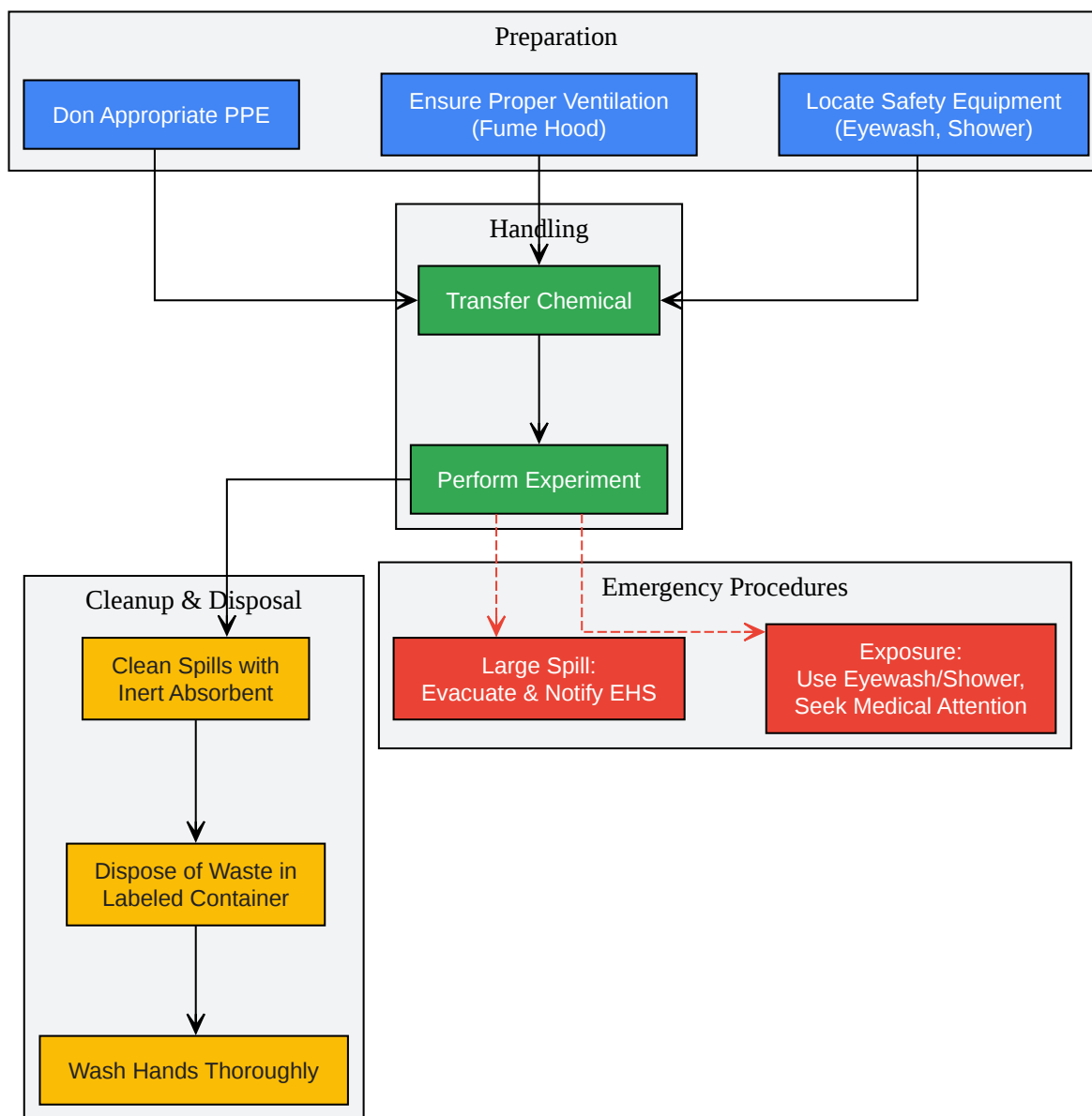
Disposal Plan: Step-by-Step Waste Management

Proper disposal of **2-Benzylcyclohexanone** is critical for environmental safety and regulatory compliance.

- Waste Identification and Segregation:
 - Clearly label a dedicated, sealable waste container as "Hazardous Waste: **2-Benzylcyclohexanone**".[\[5\]](#)
 - Include the full chemical name and any relevant hazard pictograms on the label.[\[5\]](#)
- Containerization:
 - Use a chemically compatible and leak-proof container, such as glass or polyethylene.[\[5\]](#)
 - For liquid waste, use a sealable liquid waste container.[\[5\]](#)
- Storage:
 - Store the hazardous waste container in a designated, well-ventilated, and cool area.[\[1\]](#)

- The storage area should be clearly marked as a hazardous waste accumulation point.[\[5\]](#)
- Final Disposal:
 - Dispose of the contents and container through an approved hazardous waste disposal plant.[\[1\]](#) Do not dispose of this chemical down the drain or in regular trash.[\[5\]](#)
 - Arrange for the collection of the hazardous waste by your institution's EHS department or a licensed hazardous waste disposal contractor.[\[5\]](#)

Safe Handling Workflow



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